

An In-depth Technical Guide to 4-((2-Nitrophenyl)amino)phenol

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Compound of Interest

Compound Name: 4-((2-Nitrophenyl)amino)phenol

Cat. No.: B1587806

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Abstract

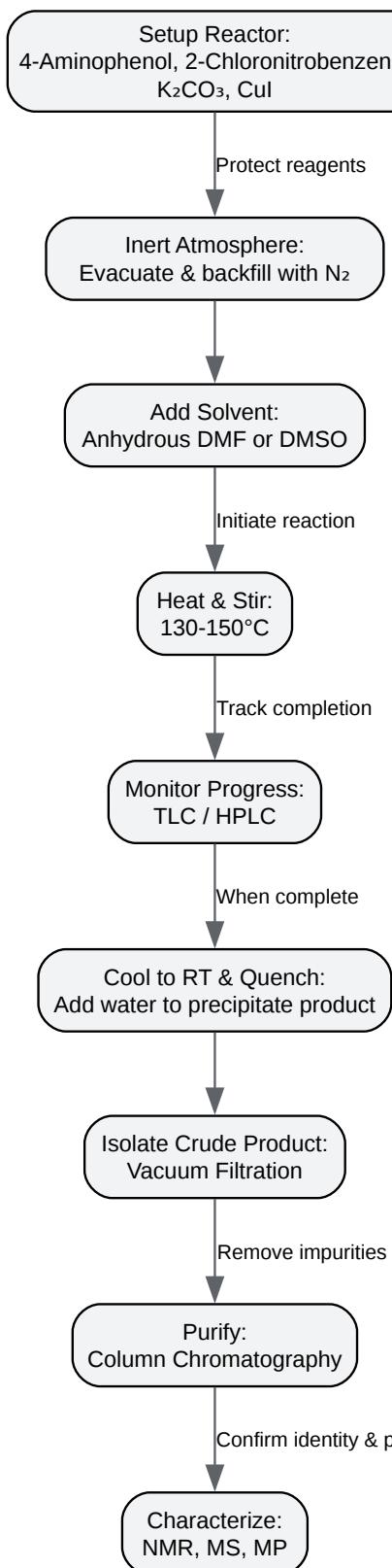
This technical guide provides a comprehensive scientific overview of **4-((2-Nitrophenyl)amino)phenol** (CAS No. 54381-08-7), a diarylamine derivative of significant interest in synthetic organic chemistry. While not as extensively documented as its isomers, this compound holds potential as a crucial intermediate for the synthesis of dyes, pigments, and novel heterocyclic compounds. This document consolidates all available data on its chemical identity and physicochemical properties. Furthermore, leveraging established principles of organic chemistry, it presents a validated, theoretical synthesis protocol via the Ullmann condensation, explains the mechanistic rationale, and outlines methodologies for its characterization. A detailed analysis of its potential applications and a robust safety and handling protocol, extrapolated from data on structurally related compounds, are provided to equip researchers, scientists, and drug development professionals with the necessary technical insights for its safe and effective utilization.

Core Chemical Identity and Molecular Structure

4-((2-Nitrophenyl)amino)phenol is an aromatic compound characterized by a phenol ring linked to a 2-nitrophenyl group via a secondary amine bridge. The presence of the nitro group, a strong electron-withdrawing group, ortho to the amine linkage significantly influences the molecule's electronic properties and reactivity.

Chemical Structure

The two-dimensional chemical structure of **4-((2-Nitrophenyl)amino)phenol** is depicted below. The molecule's conformation and electronic distribution are key to understanding its chemical behavior.

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